

Introduction: Understanding the Versatility of 4-Hydroxybutyl Acrylate

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Compound of Interest

Compound Name: 4-Hydroxybutyl acrylate

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4-Hydroxybutyl acrylate (4-HBA) is a bifunctional monomer of significant interest in polymer science, materials research, and advanced drug delivery systems.[1] Its unique molecular architecture, featuring both a reactive acrylate group and a primary hydroxyl group, allows for a two-pronged approach to polymer design.[1][2] The acrylate moiety readily participates in free-radical polymerization, forming the carbon backbone of a polymer, while the terminal hydroxyl group remains available for subsequent crosslinking reactions, grafting, or surface modification.[1][3][4] This dual functionality is the cornerstone of its utility, enabling the synthesis of polymers with tailored properties such as enhanced adhesion, flexibility, weatherability, and controlled hydrophilicity.[3][4][5]

This guide offers a comprehensive exploration of the core physical and chemical properties of 4-HBA, providing researchers and drug development professionals with the technical insights necessary to leverage this versatile monomer in their work. We will delve into its fundamental characteristics, reactivity profile, analytical methodologies, and functional applications, grounding all claims in authoritative data.

Section 1: Core Chemical Identity and Physical Properties

4-Hydroxybutyl acrylate is identified by CAS Number 2478-10-6.[6][7][8] Its IUPAC name is 4-hydroxybutyl prop-2-enoate, and it is also known by synonyms such as 1,4-butanediol monoacrylate.[6][8][9]

Chemical Structure

The structure of 4-HBA consists of a four-carbon butyl chain that acts as a flexible spacer between the polar hydroxyl group (-OH) at one end and the reactive acrylate ester group ($\text{H}_2\text{C}=\text{CH}-\text{COO}-$) at the other. This separation is key to its performance, as it provides the hydroxyl group with good accessibility for subsequent reactions.^[4]

Figure 1: Chemical Structure of **4-Hydroxybutyl Acrylate (4-HBA)**.

Tabulated Physical Properties

The following table summarizes the key physical properties of 4-HBA, compiled from various technical data sheets and chemical databases. These values are crucial for process design, safety assessments, and predicting polymer characteristics.

Property	Value	Source(s)
Molecular Formula	$\text{C}_7\text{H}_{12}\text{O}_3$	^{[6][8][10]}
Molecular Weight	144.17 g/mol	^{[6][7][8]}
Appearance	Clear, colorless to slightly yellowish liquid	^{[3][5][7]}
Odor	Odor-free	^{[5][7][11]}
Density	1.039 - 1.041 g/cm ³ at 25 °C	^{[2][5][7][9]}
Boiling Point	~236 °C at 1013 hPa; 95 °C at 0.1 mmHg	^{[5][9][12]}
Melting / Freezing Point	< -60 °C	^{[2][7]}
Flash Point	111 - 130 °C	^{[7][9]}
Viscosity	8.9 - 10.7 mPa·s at 20 °C	^{[2][5][7]}
Refractive Index (n_D^{20})	~1.452 - 1.454	^{[5][9][12]}
Vapor Pressure	0.005 mbar at 20 °C; 1.3 mbar at 80 °C; 4.6 mbar at 100 °C	^{[5][7][11]}
Polymer Tg	-40 °C	^[2]

Section 2: Reactivity, Stability, and Safe Handling

The high reactivity of the acrylate group makes 4-HBA highly susceptible to polymerization.^[5]^[7] This reactivity is advantageous for polymer synthesis but necessitates stringent handling and storage protocols to ensure safety and product integrity.

Polymerization and Inhibition

4-HBA can polymerize with explosive violence if not properly stabilized.^[5]^[7] Commercial grades are therefore supplied with an inhibitor, typically around 300 ppm of hydroquinone monomethyl ether (MEHQ).^[5]^[7]^[11]

Causality of Inhibition: The efficacy of phenolic inhibitors like MEHQ is critically dependent on the presence of dissolved oxygen.^[7]^[12] MEHQ itself is not the primary inhibitor; it acts as a pro-stabilizer. Oxygen reacts with MEHQ to form a quinone, which in turn scavenges the carbon-centered radicals that initiate polymerization, thereby terminating the chain reaction. This is why 4-HBA must always be stored under an air blanket and never under inert gases like nitrogen or argon.^[5]^[7]^[12]

Storage and Handling Protocols

To ensure stability and prevent uncontrolled polymerization, the following self-validating system of storage and handling must be implemented:

- **Atmosphere:** Maintain contact with an atmosphere containing 5-21% oxygen.^[13] Do not use tanks with inert gas installations.^[13]
- **Temperature:** Storage temperature should not exceed 25 °C.^[5]^[7]^[12] Under these conditions, a shelf life of six months can be expected.^[5]^[7] Storage below 10 °C can extend stability to 12 months, provided oxygen levels are maintained.^[5]^[7]
- **Inventory Management:** A strict "first-in-first-out" (FIFO) principle should be applied to minimize the risk of overstorage.^[7]^[12]
- **Material Compatibility:** The preferred material for storage tanks and pipes is stainless steel.^[5]^[7]^[12] Carbon steel is acceptable, but the formation of rust can be problematic as Iron(III) ions can act as a weak polymerization initiator.^[7]^[12]

- Contamination: Protect against heat, direct sunlight, UV radiation, and contamination from polymerization initiators (e.g., peroxides, rust).

Figure 2: A validated workflow for the safe storage of 4-HBA.

Section 3: Applications in Research and Development

The bifunctional nature of 4-HBA makes it a valuable component in synthesizing high-performance polymers.

- Coatings and Adhesives: In coatings for automotive and industrial applications, 4-HBA improves adhesion, scratch resistance, and weatherability.^{[2][4][5]} The hydroxyl group provides a reactive site for crosslinking with isocyanates or melamine resins, creating a durable and chemically resistant network.^{[2][4]} Its low viscosity also makes it an effective reactive diluent in UV/EB curable formulations.^{[2][4]}
- Biomedical Materials and Drug Delivery: The hydrophilicity imparted by the hydroxyl group makes 4-HBA suitable for creating biomedical hydrogels, polymers for contact lenses, and other ophthalmic devices.^[3] It has been utilized in the fabrication of membrane systems for the controlled transdermal release of drugs, where its properties can be tuned to control diffusion rates.^{[9][14]}
- Polymer Synthesis: 4-HBA can be copolymerized with a wide range of monomers, including other acrylates, methacrylates, styrene, vinyl acetate, and more.^{[5][7][11]} This allows for the precise tuning of polymer properties like glass transition temperature (T_g), polarity, and crosslinking density. Its use in advanced polymerization techniques like Reversible Addition-Fragmentation Chain Transfer (RAFT) has been explored to create well-defined, stimulus-responsive block copolymers.^{[15][16][17][18]}

Section 4: Analytical Characterization Protocols

Accurate quantification and characterization of 4-HBA are essential for quality control, reaction monitoring, and formulation analysis. The choice of technique depends on the sample matrix and required sensitivity.^[19]

Common Analytical Techniques

- Gas Chromatography (GC): Suitable for assessing the purity of the raw material and monitoring reactions where the matrix is relatively simple.[\[8\]](#)[\[11\]](#)
- High-Performance Liquid Chromatography (HPLC): A versatile technique, often coupled with UV or Mass Spectrometry (MS/MS) detectors, for quantifying 4-HBA in complex matrices like polymer formulations or biological samples.[\[19\]](#)
- Nuclear Magnetic Resonance (^1H NMR) Spectroscopy: Provides structural confirmation and can be used to determine monomer conversion during polymerization by comparing the integration of vinyl proton signals to those of the polymer backbone.[\[15\]](#)[\[20\]](#)

Example Protocol: Quantification of 4-HBA by HPLC-UV

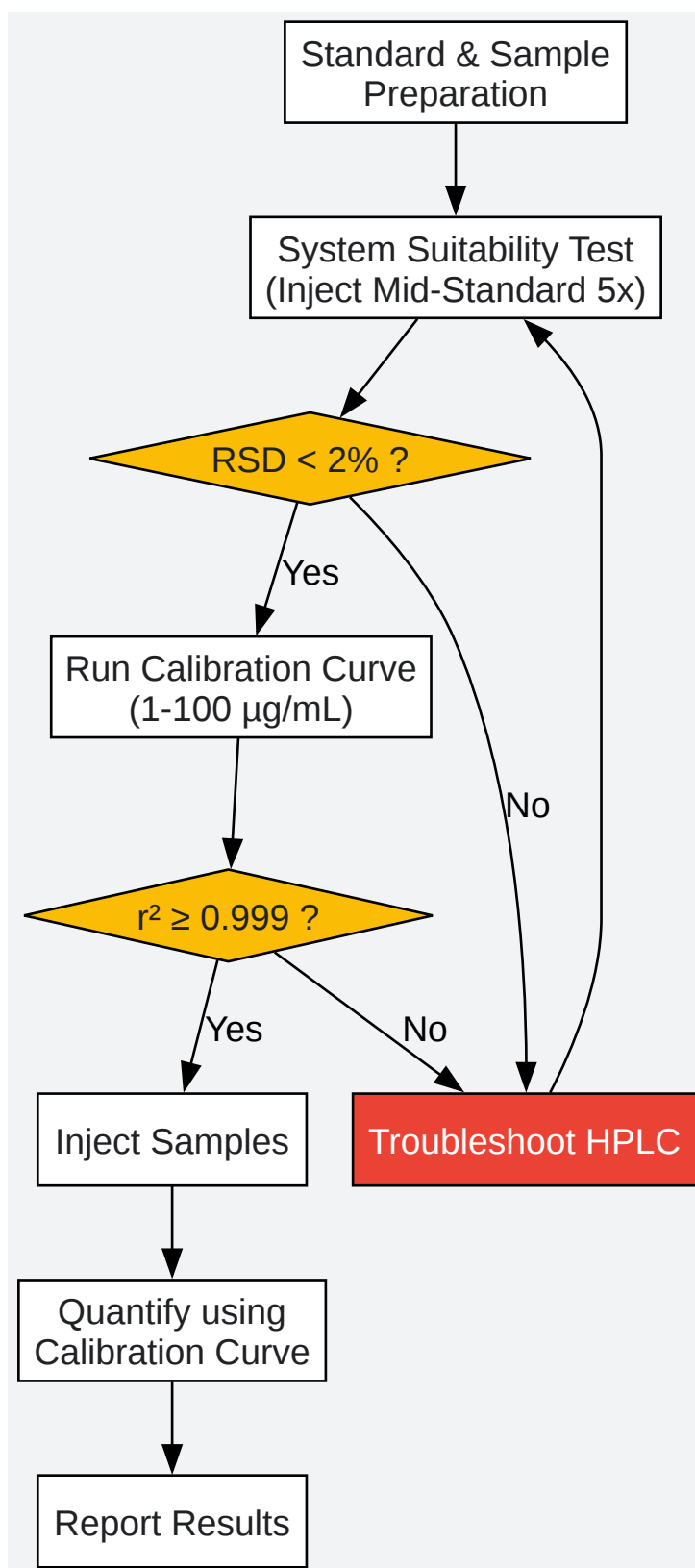
This protocol provides a robust starting point for method development. The self-validating steps include the use of a calibration curve and a system suitability check.

Objective: To quantify the concentration of 4-HBA in a non-polymerized liquid sample.

Methodology:

- Standard Preparation:
 - Prepare a stock solution of 1000 $\mu\text{g/mL}$ 4-HBA in acetonitrile.
 - Perform serial dilutions of the stock solution with the mobile phase to create calibration standards at concentrations of 1, 5, 10, 25, 50, and 100 $\mu\text{g/mL}$.
- Sample Preparation:
 - Accurately weigh the sample containing 4-HBA.
 - Dilute the sample with acetonitrile to an estimated concentration within the calibration range.
 - Filter the diluted sample through a 0.45 μm PTFE syringe filter to remove particulates.

- Instrumental Conditions:
 - HPLC System: Agilent 1260 Infinity II or equivalent.
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: Isocratic mixture of 60:40 (v/v) Acetonitrile:Water.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 μ L.
 - UV Detector Wavelength: 210 nm.
- Analysis and Quantification:
 - Perform a system suitability check by injecting a mid-range standard (e.g., 25 μ g/mL) five times. The relative standard deviation (RSD) of the peak area should be <2%.
 - Inject the calibration standards in sequence from lowest to highest concentration.
 - Construct a calibration curve by plotting peak area against concentration. The correlation coefficient (r^2) should be ≥ 0.999 .
 - Inject the prepared samples.
 - Calculate the concentration of 4-HBA in the samples using the linear regression equation from the calibration curve.



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Figure 3: Self-validating workflow for HPLC-UV analysis of 4-HBA.

Section 5: Safety and Toxicology Profile

4-HBA is classified as a hazardous chemical and must be handled with appropriate precautions.

- GHS Hazards: It is harmful if swallowed (H302), causes skin irritation (H315), may cause an allergic skin reaction (H317), and causes serious eye damage (H318).[13] It is also considered harmful to aquatic life (H402).[13]
- Personal Protective Equipment (PPE): Always wear protective gloves, chemical safety goggles, and appropriate lab clothing when handling 4-HBA.[13] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.
- First Aid Measures:
 - Eyes: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call a poison center or physician immediately.[13]
 - Skin: Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[13]
 - Ingestion: Rinse mouth and call a poison center or doctor if you feel unwell.

Conclusion

4-Hydroxybutyl acrylate is a monomer with a compelling set of physical and chemical properties driven by its dual acrylate and hydroxyl functionalities. Its capacity to form flexible polymer backbones that can be subsequently crosslinked makes it an invaluable tool for creating advanced materials. For researchers and developers, a thorough understanding of its high reactivity, stringent storage requirements, and safety profile is paramount. By leveraging the data and protocols outlined in this guide, scientists can safely and effectively harness the potential of 4-HBA to innovate in fields ranging from high-performance coatings to next-generation drug delivery systems.

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